

# Application of Cadmium Copper Nanoparticles in Photocatalysis: Application Notes and Protocols

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## Compound of Interest

Compound Name: Cadmium;copper

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## Introduction

Cadmium copper nanoparticles have emerged as promising photocatalysts for the degradation of organic pollutants in wastewater. The incorporation of cadmium into copper-based nanoparticles, either as a dopant in copper oxide (CuO) or as a coupled semiconductor with cadmium sulfide (CdS), has been shown to enhance photocatalytic efficiency under visible light irradiation. This enhancement is attributed to improved charge separation, increased light absorption, and a favorable modification of the band gap energy. These materials offer potential applications in environmental remediation and other light-driven chemical transformations.

## Data Presentation

The following tables summarize the quantitative data from various studies on the photocatalytic degradation of organic dyes using cadmium copper nanoparticles.

Table 1: Photocatalytic Degradation of Methylene Blue (MB) using Cadmium Copper Nanoparticles

Nanoparticle Type	Catalyst Dosage	Initial MB Conc.	Light Source	Irradiation Time (min)	Degradation Efficiency (%)	Reference
3 mol% Cd-doped CuO	Not Specified	Not Specified	Sunlight	240	75	[1]
CdO-doped CuO	5 mg in 5 ppm solution	5 ppm	Sunlight	90	76	[2][3]
CuO <sub>200</sub> /2h-CdS	0.8 g/L	1 mg/L	Not Specified	80	~83 (mineralization)	[4][5][6]
Cd-CuS	50 mg/L	0.5 mg/L	Natural Sunlight	150	86-95	[4]
Mg <sub>0.1</sub> Cu <sub>0.4</sub> Cd <sub>0.5</sub> Fe <sub>2</sub> O <sub>4</sub>	25 mg in 25 mL	10 ppm	Visible light (160W lamp)	120	93.54	[7]

Table 2: Photocatalytic Degradation of Methylene Orange (MO) using Cadmium Copper Nanoparticles

Nanoparticle Type	Catalyst Dosage	Initial MO Conc.	Light Source	Irradiation Time (min)	Degradation Efficiency (%)	Reference
3 mol% Cd-doped CuO	Not Specified	Not Specified	Sunlight	240	59	[1]

## Experimental Protocols

The following are detailed protocols for the synthesis of cadmium copper nanoparticles and their application in photocatalysis, synthesized from the available literature.

## Protocol 1: Synthesis of Cd-doped CuO Nanoparticles via Hydrothermal Method

This protocol describes the synthesis of feather-like cadmium-doped copper oxide nanostructures.

Materials:

- Copper(II) nitrate trihydrate ( $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$ )
- Cadmium nitrate tetrahydrate ( $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Deionized (DI) water

Procedure:

- Precursor Solution Preparation:
  - Prepare separate aqueous solutions of copper nitrate and cadmium nitrate at the desired molar ratios.
  - Dissolve the metal salts completely in DI water with vigorous stirring.
- Hydrothermal Synthesis:
  - Mix the copper nitrate and cadmium nitrate solutions.
  - Slowly add a concentrated  $\text{NaOH}$  solution to the mixture under constant stirring until the pH reaches a desired alkaline value (e.g., pH 10-12), leading to the formation of a precipitate.
  - Transfer the resulting suspension to a Teflon-lined stainless-steel autoclave.

- Seal the autoclave and heat it in an oven at a specific temperature (e.g., 120-180 °C) for a defined duration (e.g., 12-24 hours).
- Purification:
  - Allow the autoclave to cool down to room temperature naturally.
  - Collect the precipitate by centrifugation or filtration.
  - Wash the collected nanoparticles multiple times with DI water and ethanol to remove any unreacted precursors and byproducts.
- Drying:
  - Dry the purified nanoparticles in an oven at a moderate temperature (e.g., 60-80 °C) for several hours to obtain the final Cd-doped CuO nanopowder.

## Protocol 2: Synthesis of Coupled CdS-CuO Nanoparticles

This protocol outlines a general procedure for synthesizing coupled cadmium sulfide and copper oxide nanoparticles.

Materials:

- Copper(II) salt (e.g., Copper Acetate, Copper Sulfate)
- Cadmium salt (e.g., Cadmium Acetate, Cadmium Nitrate)
- Sulfur source (e.g., Sodium sulfide, Thioacetamide)
- Precipitating agent (e.g., Sodium hydroxide)
- Solvents (e.g., Deionized water, Ethanol)

Procedure:

- Synthesis of CuO Nanoparticles:

- Synthesize CuO nanoparticles separately using a chosen method (e.g., precipitation, hydrothermal). For instance, dissolve a copper salt in water and add a precipitating agent like NaOH to form  $\text{Cu}(\text{OH})_2$ .
- Wash the  $\text{Cu}(\text{OH})_2$  precipitate and then calcine it at a specific temperature (e.g.,  $200^\circ\text{C}$ ) for a set time (e.g., 2 hours) to form CuO nanoparticles.[4][5]
- Synthesis of CdS Nanoparticles and Coupling:
  - Disperse the pre-synthesized CuO nanoparticles in a solvent.
  - In a separate container, dissolve a cadmium salt in the same solvent.
  - Slowly add the sulfur source solution to the cadmium salt solution to form CdS nanoparticles.
  - Mix the CuO dispersion with the freshly prepared CdS nanoparticle suspension.
  - Stir the mixture for several hours to ensure proper coupling of the nanoparticles.
- Purification and Drying:
  - Collect the coupled CdS-CuO nanoparticles by centrifugation.
  - Wash the product repeatedly with DI water and ethanol.
  - Dry the final product in an oven at a low temperature (e.g.,  $60^\circ\text{C}$ ).

## Protocol 3: Photocatalytic Degradation of Organic Dyes

This protocol provides a general workflow for evaluating the photocatalytic activity of cadmium copper nanoparticles.

Materials:

- Synthesized Cadmium Copper Nanoparticles
- Organic dye (e.g., Methylene Blue, Methylene Orange)

- Deionized (DI) water
- Light source (e.g., Sunlight, UV lamp, Visible light lamp)
- Magnetic stirrer
- Spectrophotometer (UV-Vis)

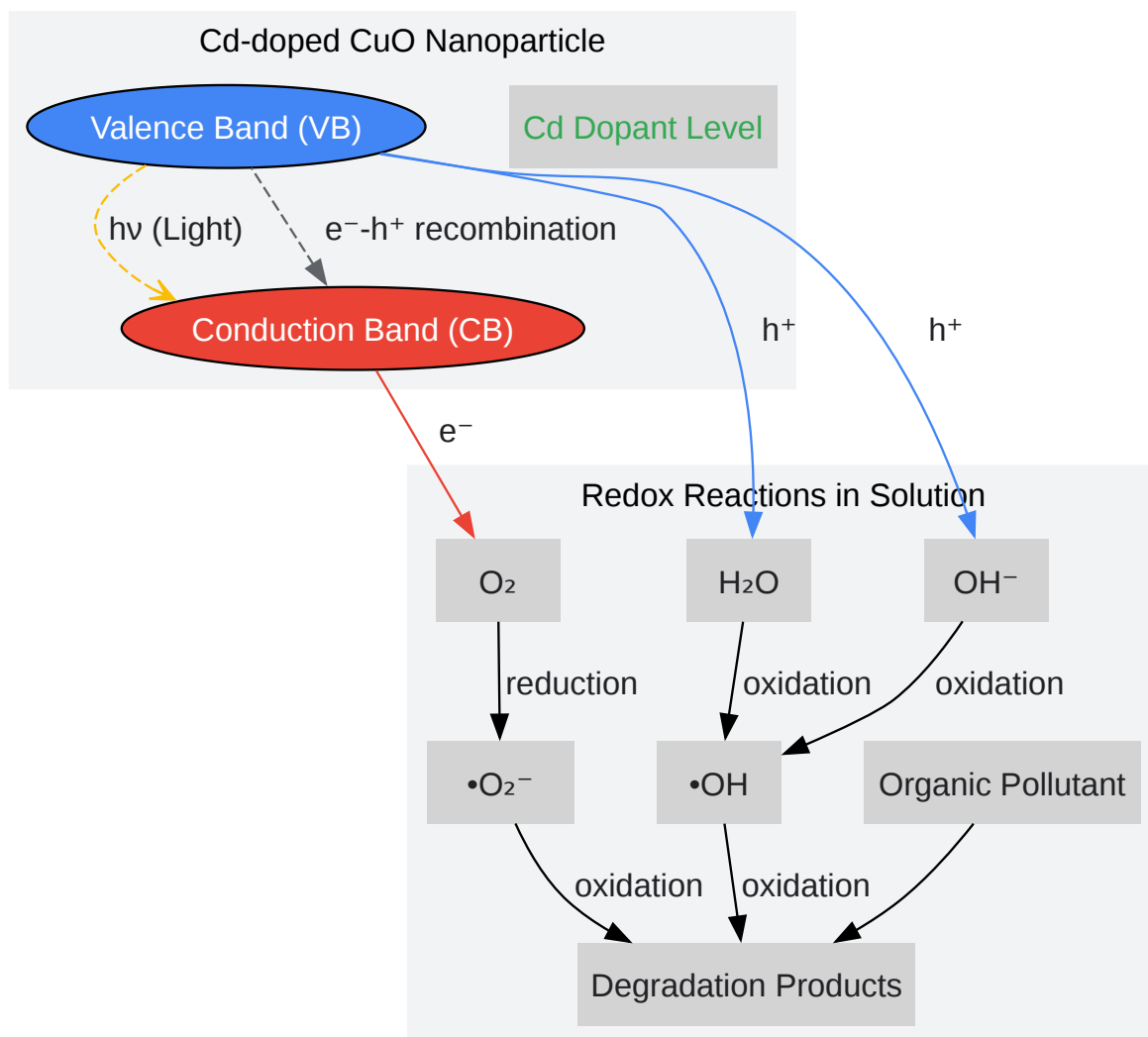
#### Procedure:

- Preparation of Dye Solution:
  - Prepare a stock solution of the desired organic dye in DI water.
  - Dilute the stock solution to the desired initial concentration (e.g., 5-10 ppm).
- Photocatalytic Reaction:
  - Add a specific amount of the cadmium copper nanoparticle catalyst to the dye solution (e.g., 5 mg in a 5 ppm solution).<sup>[2]</sup>
  - Stir the suspension in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the catalyst and the dye molecules.<sup>[2]</sup>
  - Place the reaction vessel under the light source while maintaining constant stirring.
- Monitoring the Degradation:
  - At regular time intervals (e.g., every 15 or 30 minutes), withdraw a small aliquot of the suspension.
  - Centrifuge or filter the aliquot to remove the nanoparticle catalyst.
  - Measure the absorbance of the supernatant at the maximum wavelength of the dye using a UV-Vis spectrophotometer.
- Calculation of Degradation Efficiency:

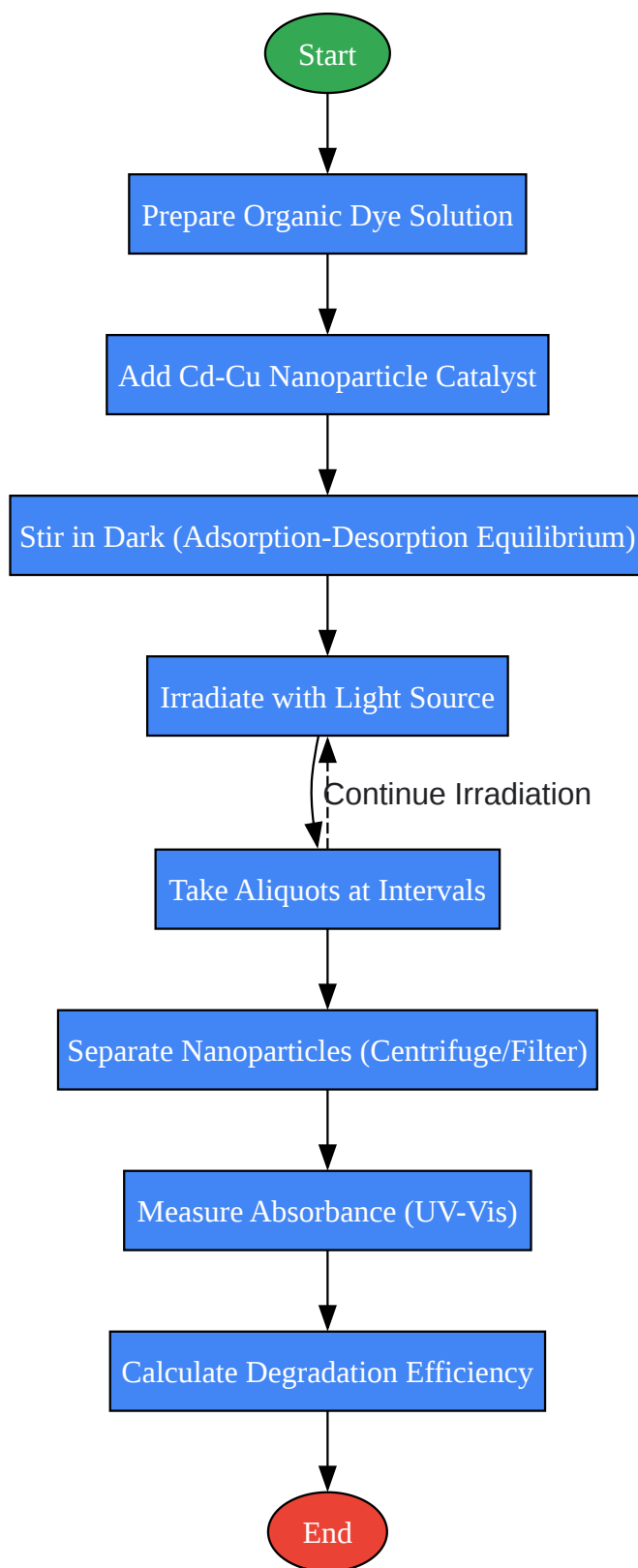
- Calculate the degradation efficiency (%) using the following formula: Degradation Efficiency (%) =  $[(A_0 - A_t) / A_0] \times 100$  Where  $A_0$  is the initial absorbance of the dye solution and  $A_t$  is the absorbance at time 't'.

## Visualizations

### Photocatalytic Mechanism of Cd-doped CuO Nanoparticles







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